

Safe Disposal of N-Methyl-N-phenylbenzamide: A Procedural Guide

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Compound of Interest

Compound Name: **N-Methyl-N-phenylbenzamide**

Cat. No.: **B159178**

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of **N-Methyl-N-phenylbenzamide**, a compound commonly used in organic synthesis. Adherence to these protocols is critical for minimizing risks and maintaining regulatory compliance.

Key Safety and Hazard Information

N-Methyl-N-phenylbenzamide is classified as a hazardous substance, and it is imperative to handle it with appropriate caution. The compound is known to cause skin and eye irritation and may lead to respiratory irritation.^[1] Furthermore, it is harmful if swallowed and may cause an allergic skin reaction.^[2]

Quantitative Data and Physical Properties

A summary of the key quantitative data and physical properties of **N-Methyl-N-phenylbenzamide** is provided in the table below for easy reference.

Property	Value
CAS Number	1934-92-5[3][4]
Molecular Formula	C ₁₄ H ₁₃ NO[3][4]
Molecular Weight	211.26 g/mol [3][4]
Melting Point	56-58 °C[5]
Boiling Point	341.3 °C at 760 mmHg[3]
Flash Point	154.4 °C[3]
GHS Hazard Codes	H302, H315, H317, H319, H335[1][2]

Experimental Protocols for Disposal

The recommended procedure for the disposal of **N-Methyl-N-phenylbenzamide** involves treating it as hazardous waste. This should be conducted in accordance with institutional guidelines and local, state, and federal regulations. The following is a general experimental protocol for its disposal.

Step 1: Personal Protective Equipment (PPE)

Before handling **N-Methyl-N-phenylbenzamide**, ensure that you are wearing the appropriate personal protective equipment (PPE). This includes, but is not limited to:

- Chemical-resistant gloves (e.g., nitrile)
- Safety goggles or a face shield
- A laboratory coat
- In situations where dust or aerosols may be generated, a NIOSH-approved respirator is recommended.[1]

Step 2: Waste Collection and Segregation

All waste containing **N-Methyl-N-phenylbenzamide**, including unused product, contaminated materials (e.g., filter paper, absorbent pads), and empty containers, must be collected in a designated hazardous waste container.

- Do not mix **N-Methyl-N-phenylbenzamide** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- The container must be made of a compatible material, be in good condition, and have a secure lid.

Step 3: Labeling of Hazardous Waste

The hazardous waste container must be clearly labeled with the words "Hazardous Waste" and the full chemical name, "**N-Methyl-N-phenylbenzamide**." The label should also include the date of accumulation and any other information required by your institution.

Step 4: Storage of Hazardous Waste

Store the sealed and labeled hazardous waste container in a designated, well-ventilated, and secure area away from incompatible materials. The storage area should be cool and dry.

Step 5: Arranging for Disposal

Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for the pickup and proper disposal of the **N-Methyl-N-phenylbenzamide** waste.[\[1\]](#) Never dispose of this chemical down the drain or in the regular trash.

Spill Management

In the event of a spill of **N-Methyl-N-phenylbenzamide**, the following steps should be taken:

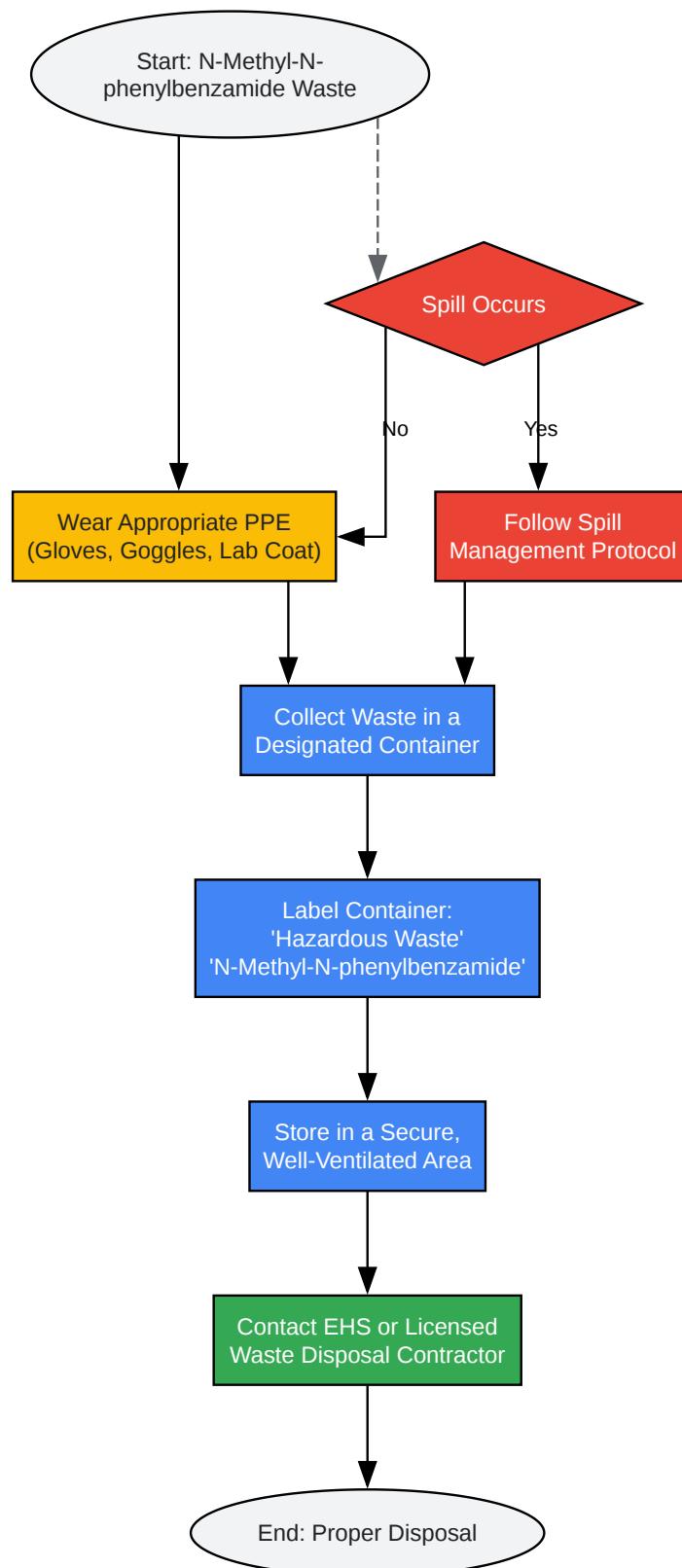
- Evacuate and Secure the Area: Immediately alert others in the vicinity and restrict access to the spill area.
- Ventilate the Area: If it is safe to do so, increase ventilation in the area of the spill.
- Contain the Spill: For solid spills, carefully sweep or scoop the material to avoid creating dust. For liquid spills, use an inert absorbent material, such as vermiculite or sand, to contain

the substance.

- Collect the Waste: Using non-sparking tools, carefully collect the spilled material and any contaminated absorbent and place it into a designated hazardous waste container.
- Decontaminate the Area: Clean the spill area thoroughly with an appropriate solvent, followed by washing with soap and water. All cleaning materials must also be disposed of as hazardous waste.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **N-Methyl-N-phenylbenzamide**.

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Caption: Disposal workflow for **N-Methyl-N-phenylbenzamide**.

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